

Antimony(III) iodide health and safety data sheet

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Compound of Interest

Compound Name: Antimony(III) iodide

Cat. No.: B1197476

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An In-depth Technical Guide to the Health and Safety of **Antimony(III) iodide**

For researchers, scientists, and drug development professionals, a thorough understanding of the health and safety profile of chemical compounds is paramount. This guide provides a comprehensive overview of the safety data for **Antimony(III) iodide** (SbI_3), a compound used in various chemical syntheses.^{[1][2]} The information is compiled from multiple safety data sheets (SDS) to ensure a robust and detailed resource.

Chemical and Physical Properties

Antimony(III) iodide is a ruby-red crystalline solid, though yellowish-green modifications have also been observed.^[1] It is sensitive to air and moisture and is decomposed by water and air to form antimony oxyiodide (SbOI).^[1]

Property	Value	Source
Molecular Formula	I ₃ Sb	[3]
Molecular Weight	502.47 g/mol	[1]
Appearance	Ruby-red solid; yellowish-green modifications also exist. [1]	[1]
Melting Point	170-171 °C	[1]
Boiling Point	400-401 °C	[1]
Density	4.92 g/cm ³ at 25 °C	[1]
Vapor Pressure	1 mm Hg at 163.6 °C	[1]
Solubility	Soluble in benzene, alcohol, acetone, carbon disulfide, hydrochloric acid, and potassium iodide solutions. Insoluble in chloroform and carbon tetrachloride. Reacts with water.[2]	[1][2]

Hazard Identification and Classification

Antimony(III) iodide is classified as a hazardous substance.[4][5] The primary hazards are acute toxicity if swallowed or inhaled, and it is toxic to aquatic life with long-lasting effects.[2][3][6]

GHS Classification:[2]

- Acute Toxicity, Oral: Category 4[2][3]
- Acute Toxicity, Inhalation: Category 4[2][3]
- Skin Sensitization: Category 1
- Hazardous to the aquatic environment, long-term hazard: Category 2[2][3]

Signal Word: Warning[3][4][7]

Hazard Statements:

- H302: Harmful if swallowed.[6][7]
- H332: Harmful if inhaled.[6][7]
- H317: May cause an allergic skin reaction.[7]
- H411: Toxic to aquatic life with long lasting effects.[3][6][7]

Exposure Limits and Toxicology

Exposure to antimony compounds can potentially cause injury to the liver, kidneys, heart, and lungs.[1] Symptoms of iodide poisoning may include mucous membrane irritation, rhinorrhea, headache, and skin rash.[8]

Parameter	Value	Authority
OSHA Permissible Exposure Limit (PEL)	0.5 mg/m ³ (8-Hour TWA) for antimony and compounds (as Sb)	[1]
NIOSH Recommended Exposure Limit (REL)	0.5 mg/m ³ (10-hour TWA) for antimony	[1]
LC50 Inhalation (Rat, 4h)	1.5 mg/l (dust/mist)	[9]
Acute Oral Toxicity	No data available	[9]
Acute Dermal Toxicity	No data available	[9]

Note on Experimental Protocols: Detailed experimental methodologies for the determination of the toxicological data presented (e.g., the specific protocol for the LC50 inhalation study) are not available in the reviewed safety data sheets.

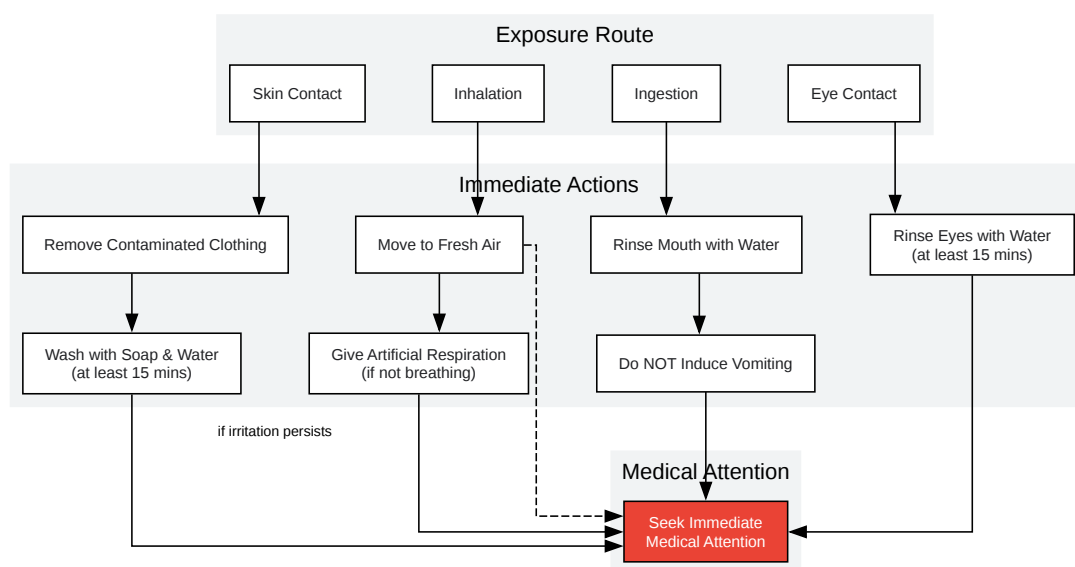
First-Aid Measures

Immediate medical attention is crucial in case of exposure. Ensure that medical personnel are aware of the material involved and take precautions to protect themselves.[3]

General Advice: If symptoms persist, call a physician.[3] Show the safety data sheet to the doctor in attendance.[7][9]

- Inhalation: Remove the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[3][10]
- Skin Contact: Remove contaminated clothing. Wash the affected area immediately with plenty of soap and water for at least 15 minutes. If skin irritation or a rash occurs, get medical advice/attention.[3][9][10]
- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[3]
- Ingestion: Rinse mouth with water. Do NOT induce vomiting. Call a physician or poison control center immediately.[3][10]

Below is a workflow diagram illustrating the recommended first-aid procedures following exposure to **Antimony(III) iodide**.



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Caption: First-aid response workflow for **Antimony(III) iodide** exposure.

Handling, Storage, and Disposal

Proper handling and storage procedures are essential to minimize the risk of exposure and maintain the chemical's integrity.

Handling:

- Work under a hood and ensure adequate ventilation.[9]

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[7]
- Do not get in eyes, on skin, or on clothing.[3]
- Wear personal protective equipment, including safety glasses, gloves, and a lab coat.[7] A dust mask (type N95) is recommended when dust is generated.
- Do not eat, drink, or smoke when using this product.[7]
- Wash hands thoroughly after handling.[7]

Storage:

- Keep the container tightly closed in a dry, cool, and well-ventilated place.[3][7]
- Store under nitrogen as the material is air-sensitive.[3]
- Protect from moisture.[3]
- Incompatible materials to avoid include acids, strong bases, and finely powdered metals.[3][4]

Disposal:

- Dispose of contents and container in accordance with local, regional, national, and international regulations.[10][11]
- Waste material should be handled as hazardous waste.[5]
- Do not allow the product to enter drains.[7]

Fire-Fighting and Accidental Release Measures

Fire-Fighting:

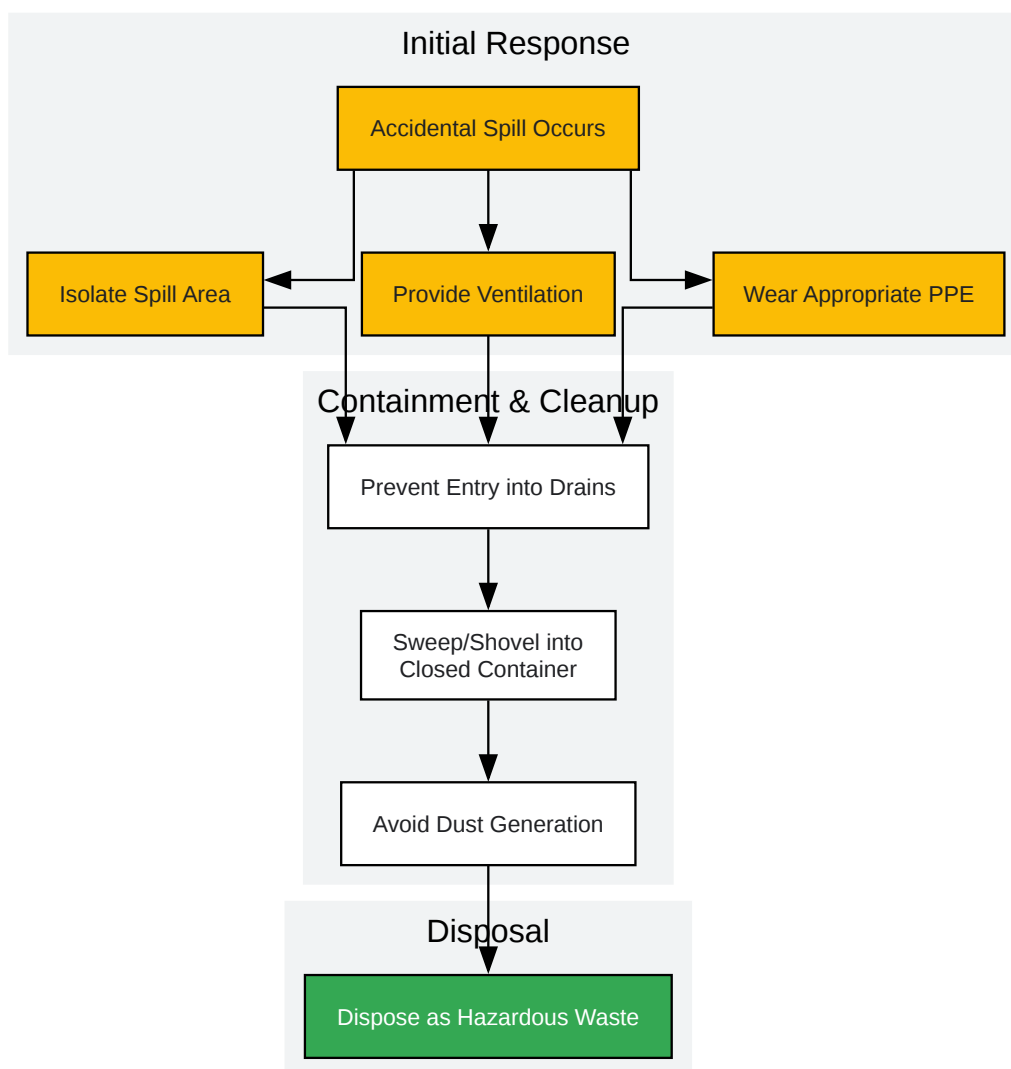
- Suitable extinguishing media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[7]
- Unsuitable extinguishing media: Water may be unsuitable in certain situations.[3]

- Specific hazards: Thermal decomposition can lead to the release of irritating gases and vapors, including hydrogen iodide and antimony oxides.[1][3]
- Protective equipment: Wear a self-contained breathing apparatus and full protective clothing. [10][11]

Accidental Release:

- Personal precautions: Wear appropriate respiratory and protective equipment. Isolate the spill area and provide ventilation. Avoid breathing dust and contact with skin and eyes.[10]
- Environmental precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains, as it is toxic to aquatic life.[7]
- Containment and cleaning: Pick up and arrange disposal without creating dust. Sweep up and shovel the material into a suitable, closed container for disposal.[7]

The logical workflow for handling an accidental spill of **Antimony(III) iodide** is illustrated in the diagram below.



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